

Basic properties of m-methoxybenzyl chloride

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Compound of Interest

Compound Name: *3-Methoxybenzyl chloride*

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An In-depth Technical Guide to the Basic Properties of m-Methoxybenzyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

m-Methoxybenzyl chloride, also known as **3-methoxybenzyl chloride** or 1-(chloromethyl)-3-methoxybenzene, is a versatile organic compound widely utilized in organic synthesis and pharmaceutical applications.^[1] Its structure, featuring a chloromethyl group and a methoxy group on a benzene ring, makes it a valuable intermediate for introducing the m-methoxybenzyl moiety into various molecules.^[1] This guide provides a comprehensive overview of its fundamental properties, experimental protocols, and applications, tailored for professionals in research and drug development.

Core Properties of m-Methoxybenzyl Chloride

The fundamental physical and chemical characteristics of m-methoxybenzyl chloride are summarized below.

Table 1: Physical and Chemical Properties

| Property | Value | Reference(s) |
|---------------------------------------|--|---|
| Molecular Formula | C ₈ H ₉ ClO | [1] |
| Molecular Weight | 156.61 g/mol | [1] [2] |
| CAS Number | 824-98-6 | [1] [2] |
| Appearance | Clear, colorless to light yellow liquid | [1] [3] |
| Boiling Point | 124 °C at 13 mmHg | [1] [2] |
| Density | 1.078 g/mL | [1] |
| Refractive Index (n _{20/D}) | 1.544 | [2] |
| Purity | ≥ 97% (GC) | [2] |
| Synonyms | 3-(Chloromethyl)anisole, 1-Chloromethyl-3-methoxybenzene | [1] |

Spectroscopic Data

The following table summarizes key spectroscopic data for the characterization of m-methoxybenzyl chloride.

Table 2: Spectroscopic Data

| Spectrum | Data | Reference(s) |
|--|---|---------------------|
| ¹ H NMR (in CDCl ₃) | δ (ppm): 7.23 (m), 6.93 (m), 6.90 (m), 6.83 (m), 4.50 (s, 2H), 3.75 (s, 3H) | [4] |
| Storage Conditions | Store at 2-8°C | [2] |
| InChI | 1S/C8H9ClO/c1-10-8-4-2-3-7(5-8)6-9/h2-5H,6H2,1H3 | [2] |
| SMILES | COc1ccccc(CCl)c1 | [2] |

Safety and Handling

m-Methoxybenzyl chloride is a corrosive compound that requires careful handling.

Table 3: Safety Information

| Hazard Category | Description | Reference(s) |
|--------------------------|--|---|
| GHS Pictogram | GHS05 (Corrosion) | [2] |
| Signal Word | Danger | [2] |
| Hazard Statements | H314: Causes severe skin burns and eye damage. | [2] [5] |
| Precautionary Statements | P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. | [5] |
| Storage Class Code | 8A - Combustible corrosive hazardous materials | [2] |
| Flash Point | 101 °C (213.8 °F) - closed cup | [2] |
| Incompatible Materials | Bases, Alcohols, Amines, Metals, Oxidizing agents. | [3] [6] |

Reactivity and Applications

m-Methoxybenzyl chloride is a valuable reagent in organic synthesis, primarily due to the reactivity of the benzylic chloride. It is involved in nucleophilic substitution reactions, making it a useful building block for more complex molecules.[\[1\]](#)

In the realm of drug development, it has been used in the synthesis of various compounds, including diarylmethanes through palladium-catalyzed cross-coupling reactions and in the alkylation of quinolinone derivatives.[2]

Experimental Protocols

Synthesis of 3-Methoxybenzyl Chloride from m-Methoxybenzyl Alcohol

This protocol details a common laboratory-scale synthesis of m-methoxybenzyl chloride.

Materials:

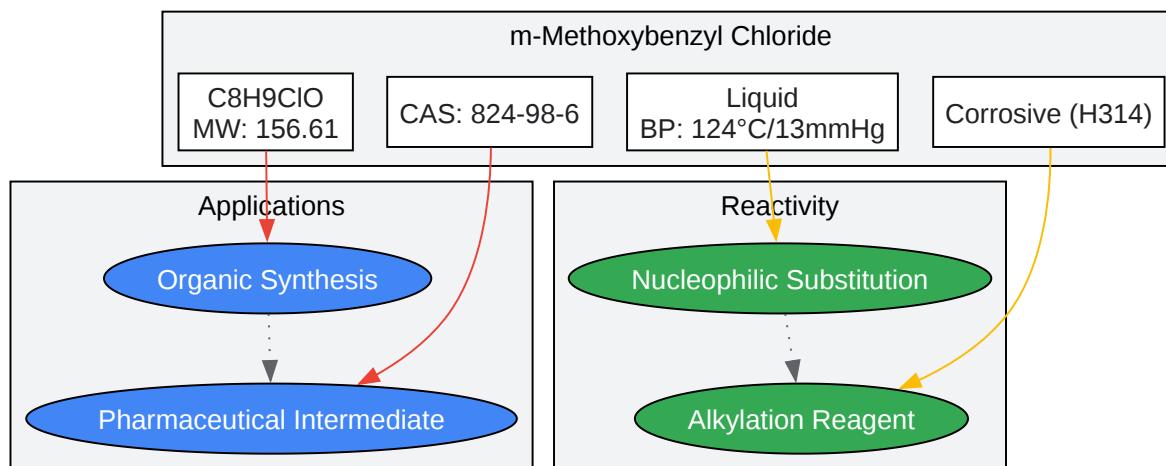
- m-Methoxybenzyl alcohol
- Triethylamine
- Dichloromethane (DCM)
- Thionyl chloride
- 1N HCl aqueous solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:[7]

- Dissolve m-methoxybenzyl alcohol (2.0 mmol) and triethylamine (2.4 mmol) in dichloromethane (7 mL).
- Slowly add thionyl chloride (3.0 mmol) to the solution.
- Stir the reaction mixture at room temperature for 1 hour.
- Upon completion of the reaction, wash the mixture with a 1N HCl aqueous solution.
- Dry the organic phase with anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield **3-methoxybenzyl chloride**.

Visualizations

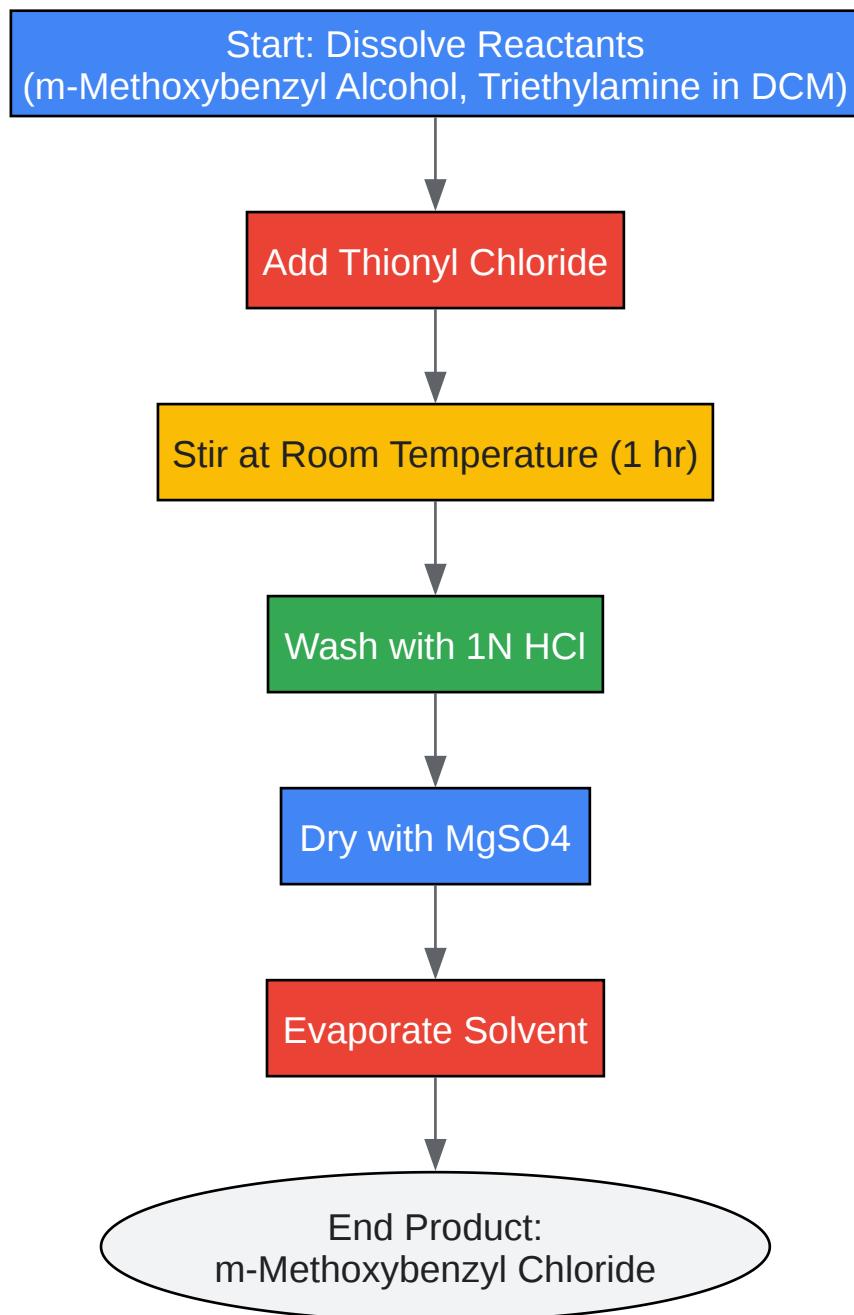
Diagram 1: Core Properties of m-Methoxybenzyl Chloride



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Caption: Key properties and applications of m-methoxybenzyl chloride.

Diagram 2: Experimental Workflow for Synthesis



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Caption: Workflow for the synthesis of m-methoxybenzyl chloride.

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